Bis(4-chlorophenyl)methanamine hydrochloride molecular structure

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Compound of Interest	
Compound Name:	*Bis(4-chlorophenyl)methanamine hydrochloride*
CAS No.:	*5267-41-4*
Cat. No.:	*B112732*

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Technical Guide: Bis(4-chlorophenyl)methanamine Hydrochloride

Molecular Architecture, Synthesis, and Pharmaceutical Applications

Executive Summary

Bis(4-chlorophenyl)methanamine hydrochloride (CAS: 5267-41-4), also known as 4,4'-dichlorobenzhydrylamine HCl, is a symmetrical diarylmethylamine scaffold.[1] Unlike its chiral analogs (e.g., 4-chlorobenzhydrylamine), this molecule possesses a plane of symmetry that renders it achiral, simplifying its spectroscopic profile and purification. It serves as a critical pharmacophore in the synthesis of antihistamines (piperazine derivatives) and monoamine reuptake inhibitors. This guide details its structural characterization, a robust Leuckart-Wallach synthetic protocol, and its physicochemical behavior in drug development contexts.

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Part 1: Molecular Architecture & Physicochemical Profile

Structural Identity

The molecule consists of a central methine carbon (

) bonded to two para-chlorophenyl rings and a primary ammonium group (in the salt form). The hydrochloride salt stabilizes the amine, significantly increasing its melting point and water solubility compared to the oily free base.

Property	Specification
IUPAC Name	1,1-Bis(4-chlorophenyl)methanamine hydrochloride
Common Name	4,4'-Dichlorobenzhydrylamine HCl
Molecular Formula	
Molecular Weight	288.60 g/mol (Salt); 252.14 g/mol (Free Base)
Chirality	Achiral (Symmetrical aryl substitution)
Appearance	White to off-white crystalline solid
Solubility	Soluble in MeOH, EtOH, DMSO; Sparingly soluble in ; Insoluble in Hexanes

Spectroscopic Signature (NMR & IR)

Due to the symmetry of the molecule, the NMR signals for the two aromatic rings are equivalent.

- -NMR (400 MHz, DMSO-

  ):

  - 9.20 (br s, 3H,

    ): Ammonium protons exchangeable with

.

- 7.55 (d,

  , 4H): Ortho protons relative to the chlorine.

- 7.40 (d,

  , 4H): Meta protons relative to the chlorine.

- 5.85 (s, 1H,

  ): The benzylic methine proton.

- FT-IR (

  ):

  - : Broad ammonium

    stretch.

  - :

    stretch (characteristic of p-chloro substitution).

Part 2: Synthetic Pathways & Process Chemistry

The most robust route for scaling this compound is the Leuckart-Wallach Reaction. This method avoids the use of unstable oxime intermediates or expensive metal hydrides required by alternative reductive amination routes.

Reaction Mechanism & Protocol

The synthesis proceeds via the reductive amination of 4,4'-dichlorobenzophenone using formamide and formic acid, followed by acid hydrolysis.

Step-by-Step Methodology

Reagents:

- 4,4'-Dichlorobenzophenone (1.0 equiv)

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- Formamide (5.0 equiv) - Acts as solvent and nitrogen source
- Formic Acid (98%, 2.0 equiv) - Reductant
- HCl (conc.)[2] / Isopropanol - For hydrolysis and salt formation

Protocol:

- Condensation (Leuckart Step):
  - Charge a round-bottom flask with 4,4'-dichlorobenzophenone, formamide, and formic acid.
  - Heat the mixture to 160–170°C for 12–18 hours. A Dean-Stark trap is recommended to remove water and drive the equilibrium toward the N-formyl intermediate.
  - Process Check: Monitor TLC (Hexane/EtOAc 4:1) for disappearance of the ketone (

).
- Hydrolysis:
  - Cool the reaction mass to 100°C.
  - Add 6N HCl slowly (exothermic). Reflux for 4 hours to cleave the formyl group (

).
  - Cool to room temperature.[3][4] The product may precipitate as the hydrochloride salt directly, or the mixture may need basification (NaOH) to extract the free base, followed by re-acidification.
- Purification & Salt Formation:
  - Preferred Route: Extract the free base into Dichloromethane (DCM). Dry over

    .[3]
  - Bubble dry HCl gas through the DCM solution or add HCl in Isopropanol/Diethyl Ether.

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- Filter the white precipitate. Recrystallize from Ethanol/Ether to remove ammonium chloride byproducts.

Synthetic Workflow Diagram

The following diagram illustrates the critical process flow and decision nodes.



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Figure 1: Leuckart-Wallach synthesis workflow for high-purity isolation of the hydrochloride salt.

Part 3: Structural Characterization & Validation

To ensure the integrity of the synthesized compound for pharmaceutical use, a "Self-Validating" analytical protocol is required.

X-Ray Diffraction (XRD) Logic

While specific unit cell data for this exact salt is often proprietary, the crystal packing follows established patterns for benzhydrylamine salts.

- Lattice: Typically crystallizes in monoclinic or orthorhombic systems (e.g.,

).
- H-Bonding: The ammonium headgroup (

) forms a charge-assisted hydrogen bond network with the chloride counter-ions (

  ), creating a hydrophilic channel sandwiched between the hydrophobic "wings" of the chlorophenyl rings.
- Pi-Stacking: The 4-chloro substitution enhances

  stacking interactions between aryl rings of adjacent molecules, increasing lattice energy and melting point compared to the unsubstituted analog.

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Impurity Profiling

Common impurities from the Leuckart process must be monitored:

- 4,4'-Dichlorobenzhydrol: Result of ketone reduction without amination. Detection: HPLC (increase organic phase).
- N-Formyl adduct: Incomplete hydrolysis. Detection: NMR (doublet of formyl proton ~8.2 ppm).
- Sym-Ethers: Bis(benzhydryl)ethers formed under harsh acidic conditions.

Part 4: Pharmaceutical Utility

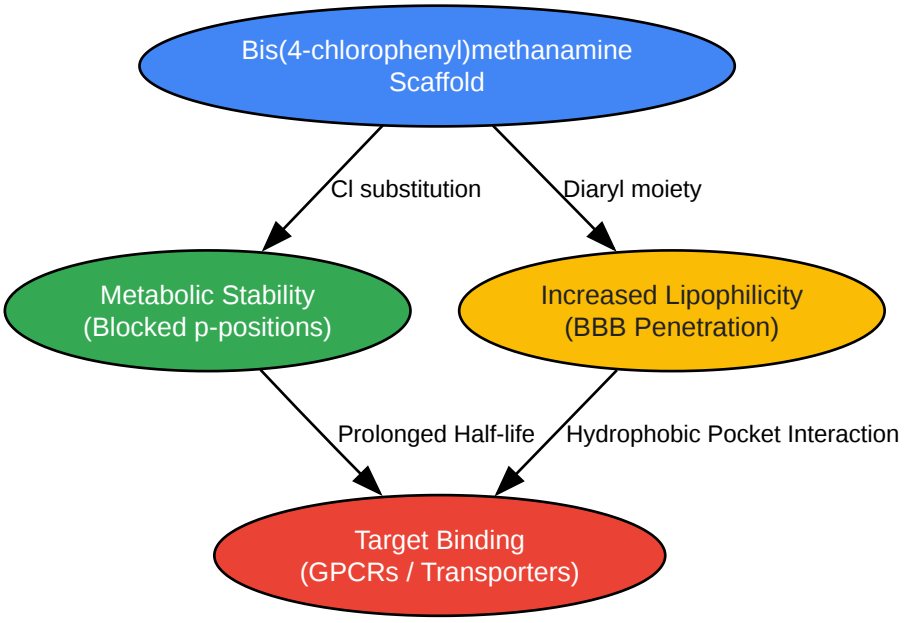
Pharmacophore Mapping

This molecule is a "Privileged Scaffold" in medicinal chemistry. The two p-chlorophenyl rings create a bulky, lipophilic domain that fits into hydrophobic pockets of G-Protein Coupled Receptors (GPCRs) and transporters.

- Antihistamines: It is a bioisostere for the benzhydryl group in cetirizine-type drugs, where the chlorine atoms prevent metabolic oxidation at the para position (blocking CYP450 hydroxylation).
- SERT/DAT Inhibitors: The scaffold mimics the diaryl pharmacophore of sertraline (Zoloft), though sertraline uses a 3,4-dichloro substitution. The 4,4'-pattern is often used in Structure-Activity Relationship (SAR) studies to probe the width of the hydrophobic binding pocket in the Serotonin Transporter (SERT).

Biological Pathway Interaction

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Figure 2: Pharmacological advantages of the 4,4'-dichloro substitution pattern.

Part 5: Safety & Handling (HSE)

Signal Word: WARNING

Hazard Class	H-Code	Precaution
Acute Toxicity (Oral)	H302	Do not eat/drink in lab.
Skin Irritation	H315	Wear nitrile gloves (0.11mm min).
Eye Irritation	H319	Wear safety goggles.
STOT - Single Exp.	H335	Use in a fume hood (Respiratory irritant).

Spill Protocol:

- Isolate the area.
- Sweep up solid material (avoid dust generation) into a waste container.

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- Neutralize residue with dilute sodium bicarbonate solution.
- Dispose of as halogenated organic waste.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 11196067, **Bis(4-chlorophenyl)methanamine hydrochloride**. Retrieved from [Link]
- Marvel, C. S., & Jenkins, W. W. (1941).The Preparation of some Dialkylaminoalkyl Esters of 4,4'-Stilbenedicarboxylic Acid (Leuckart Reaction Reference). Journal of the American Chemical Society. (Foundational chemistry for benzhydrylamine synthesis).
- European Chemicals Agency (ECHA).Registration Dossier - Chlorobenzhydrylamine derivatives.

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Sources

- 1. PubChemLite - 5267-41-4 (C13H11Cl2N) [pubchemlite.lcsb.uni.lu]
- 2. 3,3'-Dichlorobenzidine dihydrochloride | C12H12Cl4N2 | CID 11933 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 2,4-Dichlorophenylhydrazine hydrochloride CAS#: 5446-18-4 [m.chemicalbook.com]
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